

Application Notes and Protocols for Large-Scale Synthesis Utilizing Pd-PEPPSI-IPr

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Compound of Interest

Compound Name: Pd-PEPPSI-IPr

Cat. No.: B14879087

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Introduction

The palladium N-heterocyclic carbene (NHC) complex, --INVALID-LINK--palladium(II) dichloride, commonly known as **Pd-PEPPSI-IPr**, has emerged as a highly versatile and robust precatalyst for a wide range of cross-coupling reactions. Its exceptional stability to air and moisture, coupled with high catalytic activity, makes it an attractive choice for large-scale synthesis in the pharmaceutical and fine chemical industries.[1][2] The "Pyridine-Enhanced Precatalyst Preparation Stabilization and Initiation" (PEPPSI) design provides a user-friendly catalyst that is commercially available on a kilogram scale, simplifying its implementation in industrial settings.[1][2]

These application notes provide an overview of the large-scale applications of **Pd-PEPPSI-IPr** in key chemical transformations, accompanied by detailed experimental protocols and comparative data to facilitate its use in process development and manufacturing.

Key Advantages for Large-Scale Synthesis

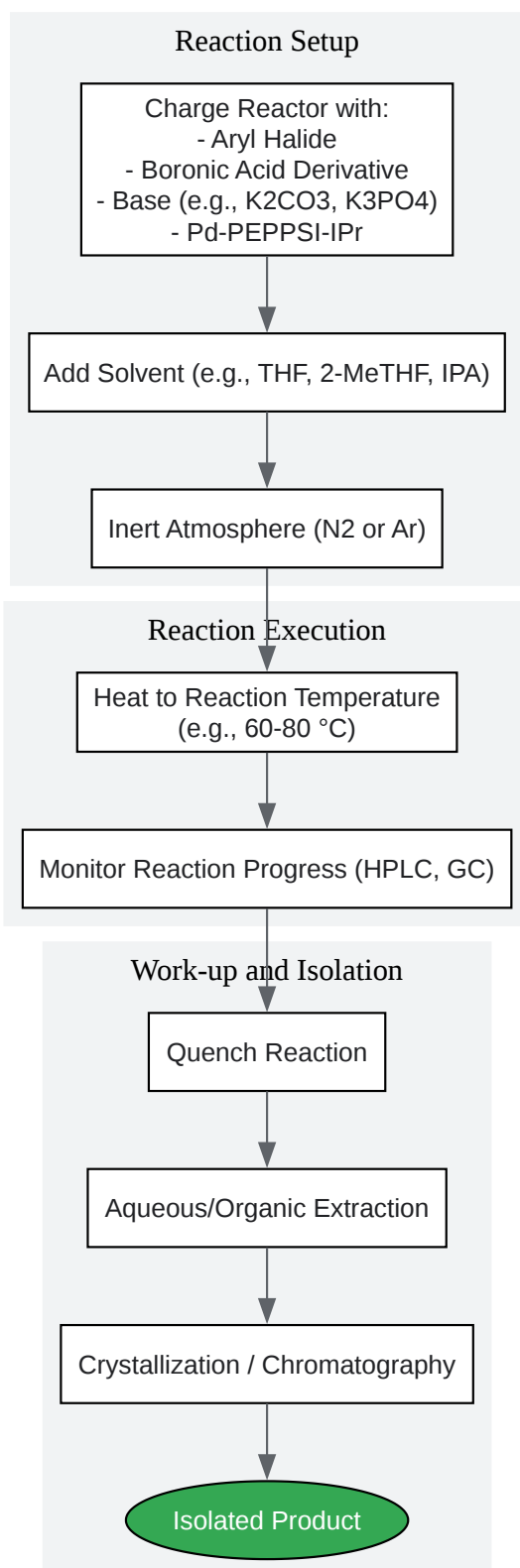
- **Air and Moisture Stability:** Unlike many traditional palladium catalysts, **Pd-PEPPSI-IPr** is a solid that can be handled in air without significant degradation, making it highly practical for large-scale operations.[1][2]

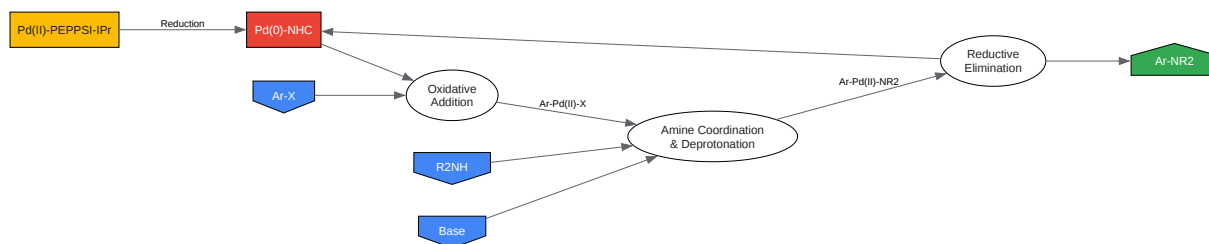
- **High Catalytic Activity:** The catalyst exhibits high turnover numbers (TONs) and turnover frequencies (TOFs) in a variety of cross-coupling reactions, allowing for low catalyst loadings and reducing the cost of the final product.
- **Broad Substrate Scope:** **Pd-PEPPSI-IPr** is effective for a wide range of substrates, including sterically hindered and electronically diverse starting materials.^[3]
- **Commercial Availability:** The catalyst is readily available in large quantities, ensuring a reliable supply chain for industrial production.^{[1][2]}

Application 1: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a cornerstone of carbon-carbon bond formation in industrial synthesis. **Pd-PEPPSI-IPr** has proven to be a highly effective catalyst for this transformation, particularly in the synthesis of complex biaryl compounds.

General Workflow for Suzuki-Miyaura Coupling





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